

4-(3-Chloro-4-fluorophenoxy)-2-methylaniline synonyms and IUPAC name

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Compound of Interest

Compound Name: 4-(3-Chloro-4-fluorophenoxy)-2-methylaniline

CAS No.: 946786-08-9

Cat. No.: B1328395

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Technical Guide: 4-(3-Chloro-4-fluorophenoxy)-2-methylaniline Chemical Identity & Nomenclature

This compound acts as a pharmacophore scaffold, combining a sterically defined aniline head (2-methylaniline) with a halogenated phenoxy tail (3-chloro-4-fluorophenoxy). This specific substitution pattern is engineered to optimize binding affinity within the hydrophobic pocket of kinase domains (e.g., c-Met, VEGFR, EGFR).

Property	Data
CAS Number	946786-08-9
Common Name	4-(3-Chloro-4-fluorophenoxy)-2-methylaniline
Systematic IUPAC Name	4-(3-Chloro-4-fluorophenoxy)-2-methylbenzenamine
Synonyms	4-(3-Chloro-4-fluorophenoxy)-o-toluidineBenzenamine, 4-(3-chloro-4-fluorophenoxy)-2-methyl-BD605138 (Catalog ID)
Molecular Formula	C ₁₃ H ₁₁ ClFNO
Molecular Weight	251.68 g/mol
SMILES	<chem>Cc1cc(ccc1N)Oc2ccc(F)c(Cl)c2</chem>
InChI Key	XDRMFRDZJQVBDO-UHFFFAOYSA-N

Pharmaceutical Applications

Role in Drug Development

This aniline derivative serves as the "bottom-half" scaffold for constructing Type II Kinase Inhibitors. The phenoxy ether linkage provides rotational flexibility, allowing the halogenated phenyl ring to penetrate deep into the hydrophobic back-pocket of the ATP-binding site.

- Target Class: Tyrosine Kinase Inhibitors (TKIs).[\[1\]](#)
- Mechanism: The 2-methyl group on the aniline ring induces a conformational twist that forces the molecule into a bioactive conformation, often enhancing selectivity for kinases like c-Met (Hepatocyte Growth Factor Receptor) and VEGFR-2.
- Structural Homology: It is a structural analog to the core scaffolds found in Foretinib and Cabozantinib, where the phenoxy-aniline motif bridges the ATP-binding hinge region and the hydrophobic pocket.

Synthesis Protocol

The synthesis follows a convergent route involving a Nucleophilic Aromatic Substitution () followed by a chemoselective reduction.

Step 1: Ether Linkage Formation ()

Reaction: Coupling of 3-chloro-4-fluorophenol with 4-fluoro-2-methyl-1-nitrobenzene.

- Reagents: Potassium Carbonate (), DMF or DMSO.[2]
- Conditions: 80–100°C, Inert Atmosphere ().
- Mechanism: The phenoxide ion attacks the electron-deficient 4-position of the nitrobenzene. The nitro group activates the ring for nucleophilic attack, while the fluorine acts as the leaving group.

Step 2: Nitro Reduction

Reaction: Reduction of the nitro intermediate to the aniline.

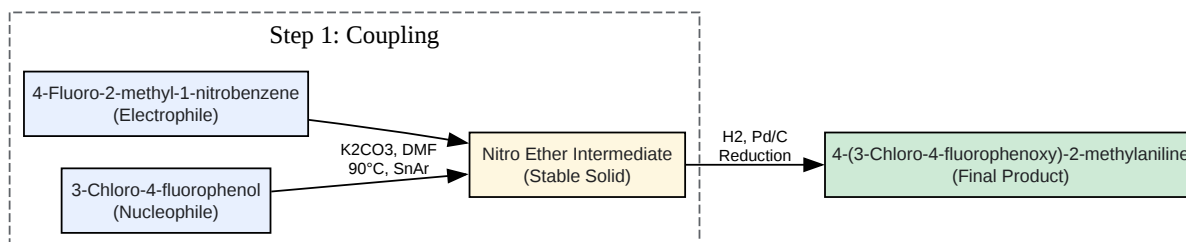
- Method A (Catalytic):
(gas), Pd/C (10%), Methanol/Ethanol.
- Method B (Chemical): Iron powder (Fe), Ammonium Chloride (), Ethanol/Water (Bechamp Reduction).
- Purification: Crystallization from Ethanol/Heptane or Column Chromatography.

Step-by-Step Experimental Workflow

- Charge Reactor: Add 1.0 eq of 3-chloro-4-fluorophenol and 1.2 eq of
to DMF. Stir at RT for 30 min to form the phenoxide.

- Addition: Add 1.0 eq of 4-fluoro-2-methyl-1-nitrobenzene dropwise.
- Heating: Heat to 90°C for 4-6 hours. Monitor by HPLC for disappearance of phenol.
- Workup: Cool to RT, pour into ice water. Filter the precipitated nitro-intermediate solid. Wash with water.[3]
- Reduction: Dissolve intermediate in Ethanol. Add 10% Pd/C (5 wt%). Hydrogenate at 40 psi for 3 hours.
- Isolation: Filter catalyst over Celite. Concentrate filtrate.[3] Recrystallize to obtain off-white solid.

Visualization of Synthesis Pathway[7][8]



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Caption: Convergent synthesis route via nucleophilic aromatic substitution and catalytic hydrogenation.

Physical & Chemical Properties

Property	Value	Note
Appearance	Off-white to pale brown solid	Oxidation sensitive (store under inert gas)
Melting Point	68°C - 72°C (Predicted)	Typical for diaryl ether anilines
Solubility	DMSO, Methanol, Ethyl Acetate	Insoluble in water
pKa (Amine)	~4.0 - 4.5	Weakly basic due to aryl withdrawal
LogP	~3.9	Highly lipophilic

Safety & Handling (MSDS Summary)

- Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).
- Handling: Use in a fume hood.^[4] Avoid dust formation.^[4]
- Storage: Keep container tightly closed in a dry, well-ventilated place. Store at 2-8°C (Refrigerate) to prevent oxidation of the amine.
- Incompatibility: Strong oxidizing agents, Acid chlorides, Anhydrides.

References

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